

"4-(Furan-3-yl)benzoic acid" material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 4-(Furan-3-yl)benzoic acid

Cat. No.: B1437177

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An In-Depth Technical Guide to the Safe Handling of 4-(Furan-3-yl)benzoic Acid

This guide has been meticulously compiled by synthesizing data from structurally analogous compounds, including benzoic acid and furan, as well as closely related derivatives. The protocols and hazard assessments herein are based on established principles of chemical safety, providing a robust framework for handling this compound in a research and development setting. This document should be used as a primary safety reference in the absence of an official SDS, and all laboratory work should be preceded by a thorough risk assessment specific to the planned experiment.

Chemical Identity and Physicochemical Properties

4-(Furan-3-yl)benzoic acid is a bifunctional organic compound incorporating both a benzoic acid moiety and a furan ring. These structural features are the primary determinants of its chemical reactivity and toxicological profile. Aromatic carboxylic acids are typically crystalline solids, and the furan group introduces potential for specific chemical interactions and metabolic pathways.[\[1\]](#)[\[2\]](#)[\[3\]](#)

| Property | Value / Description | Source |
|-------------------|---|--|
| IUPAC Name | 4-(Furan-3-yl)benzoic acid | - |
| CAS Number | 890715-18-1 | [4] |
| Molecular Formula | C ₁₁ H ₈ O ₃ | [5] |
| Molecular Weight | 188.18 g/mol | [4] [5] |
| Appearance | Inferred to be a solid at room temperature. | Based on analogs [1] [3] |
| Purity (Typical) | ≥98% | [4] |
| InChI Key | AEVDLVIYBANTFB-UHFFFAOYSA-N | [4] |

Synthesized Hazard Identification and GHS Classification

The hazard profile of **4-(Furan-3-yl)benzoic acid** is inferred from its constituent parts: the benzoic acid core and the furan ring. The closest structural analog with available GHS data is 4-(furan-2-yl)benzoic acid, which is classified as harmful if swallowed and a serious eye irritant. [\[5\]](#) Benzoic acid itself is a known skin and eye irritant and can cause organ damage through prolonged or repeated exposure.[\[6\]](#)[\[7\]](#) The parent furan compound is highly flammable, can form explosive peroxides, and is a suspected carcinogen.[\[8\]](#)[\[9\]](#)[\[10\]](#) While the stability of the furan ring is increased by its attachment to the benzene ring, the inherent hazards of this class of heterocycles must be respected.

GHS Classification Summary (Inferred)

| Pictogram(s) | Signal Word | Hazard Statements (H-Codes) | Precautionary Statements (P- Codes) |
|---|-------------|--|---|
|   | Warning | H302: Harmful if swallowed. [5] H315: Causes skin irritation. [6] [7] [11] H319: Causes serious eye irritation. [5] [11] H335: May cause respiratory irritation. [11] H373: May cause damage to organs (lungs) through prolonged or repeated exposure. [7] [12] | P260: Do not breathe dust. [13] P280: Wear protective gloves/protective clothing/eye protection/face protection. [11] [13] P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell. P302+P352: IF ON SKIN: Wash with plenty of soap and water. [11] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [6] |
|   | Warning | | |

First-Aid Measures: An Emergency Response Protocol

Immediate and appropriate first aid is crucial to mitigate exposure. The following protocols are based on best practices for acidic, irritant organic solids.[\[6\]](#)[\[12\]](#)

- General Advice: In all cases of doubt, or when symptoms persist, seek immediate medical attention. Show this safety guide to the attending physician.

- Inhalation: Remove the individual to fresh air and keep them in a position comfortable for breathing.[11] If breathing is difficult or has stopped, provide artificial respiration. Oxygen may be administered by trained personnel.[9][10]
- Skin Contact: Immediately take off all contaminated clothing. Rinse the affected skin area with copious amounts of water for at least 15 minutes, followed by washing with soap and water.[6][8] If skin irritation persists, consult a physician.
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open to ensure thorough rinsing of the entire surface.[12] Remove contact lenses if present and easy to do.[6] It is imperative to seek immediate attention from an ophthalmologist.
- Ingestion: Do NOT induce vomiting.[12] If the person is conscious, rinse their mouth thoroughly with water and have them drink two glasses of water at most. Never give anything by mouth to an unconscious person.[12] Call a physician or poison control center immediately.

Safe Handling and Storage: A Proactive Approach to Safety

The causality behind safe handling and storage protocols is to minimize exposure, maintain compound integrity, and prevent accidental reactions.

Engineering Controls and Personal Protective Equipment (PPE)

The principle of "as low as reasonably practicable" (ALARP) should govern all exposure controls.

| Control Type | Specification and Rationale |
|------------------------|--|
| Engineering Controls | All handling of the solid compound should occur within a certified chemical fume hood to control airborne dust and vapors. [12] Local exhaust ventilation should be used for any transfers. |
| Eye/Face Protection | Chemical safety goggles with side shields or a full-face shield are mandatory. This provides a physical barrier against dust particles and splashes. [14] |
| Skin Protection | Wear a flame-retardant lab coat and nitrile gloves (ensure they are tested according to EN 374 or equivalent). [14] Contaminated clothing should be removed and washed before reuse. [6] |
| Respiratory Protection | For situations where dust generation is unavoidable (e.g., cleaning large spills), a NIOSH-approved respirator with a P95 or P100 particulate filter is recommended. [14] |

Protocols for Handling and Storage

Adherence to strict protocols is a self-validating system for safety.

Handling Protocol:

- Preparation: Before handling, ensure the fume hood is operational and all necessary PPE is donned. Clear the workspace of any unnecessary items.
- Aliquotting: Avoid generating dust when weighing or transferring the material.[\[6\]](#) Use spatulas to handle the solid and perform transfers over a contained surface (e.g., weigh paper on a balance within the fume hood).
- Solution Preparation: When dissolving, add the solid slowly to the solvent to avoid splashing.
- Hygiene: Do not eat, drink, or smoke in the laboratory.[\[6\]](#)[\[13\]](#) Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[\[6\]](#)[\[14\]](#)

Storage Protocol:

- Container: Keep the compound in its original, tightly sealed container to prevent moisture uptake and contamination.[12][13]
- Environment: Store in a cool, dry, and well-ventilated area.[15][16]
- Incompatibilities: Segregate from strong oxidizing agents, strong bases, and sources of ignition.[6][15][16] The furan moiety can be susceptible to reaction with strong acids.[10]
- Labeling: Ensure the container is clearly labeled with the chemical name, date received, and date opened.

Accidental Release and Fire-Fighting Measures

Spill Response Protocol

A structured response is critical to safely managing a spill.

- Evacuate: Immediately alert others in the area and evacuate non-essential personnel.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- PPE: Don the appropriate PPE as described in Section 4.1, including respiratory protection if necessary.
- Containment: Prevent the spilled solid from spreading or entering drains.
- Cleanup: Gently sweep or scoop the solid material into a labeled, sealable container for hazardous waste disposal.[12][16] Avoid actions that create dust.[12]
- Decontamination: Clean the spill area with a suitable solvent (e.g., soap and water), and collect the cleaning materials as hazardous waste.

Fire-Fighting Measures

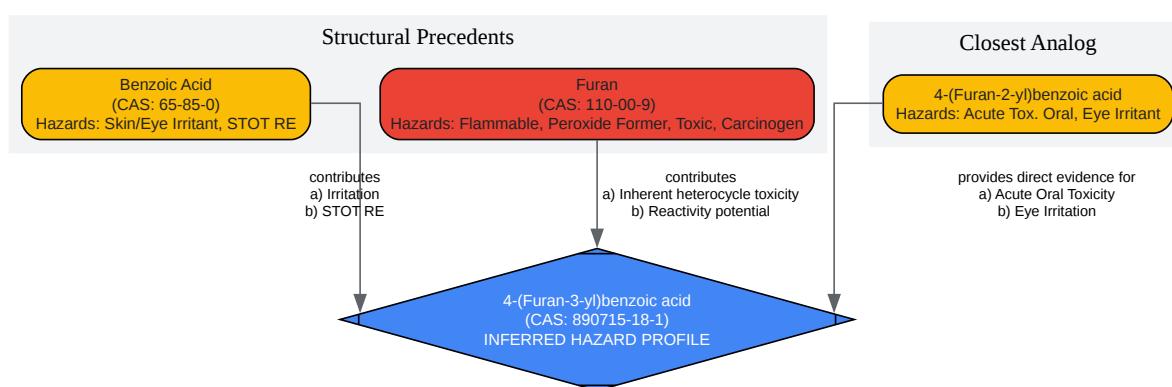
While the compound itself may be combustible at high temperatures, the primary hazard during a fire is the generation of toxic fumes.[12]

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical powder, or carbon dioxide (CO₂).[9][16]
- Unsuitable Extinguishing Media: A full water jet may scatter the material.[7]
- Hazardous Combustion Products: Thermal decomposition can produce carbon monoxide (CO) and carbon dioxide (CO₂).[12][16]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[16]

Visualized Safety Workflows

Logical Relationship of Hazard Assessment

This diagram illustrates the logic used to infer the hazards of the target compound from its structural precedents.

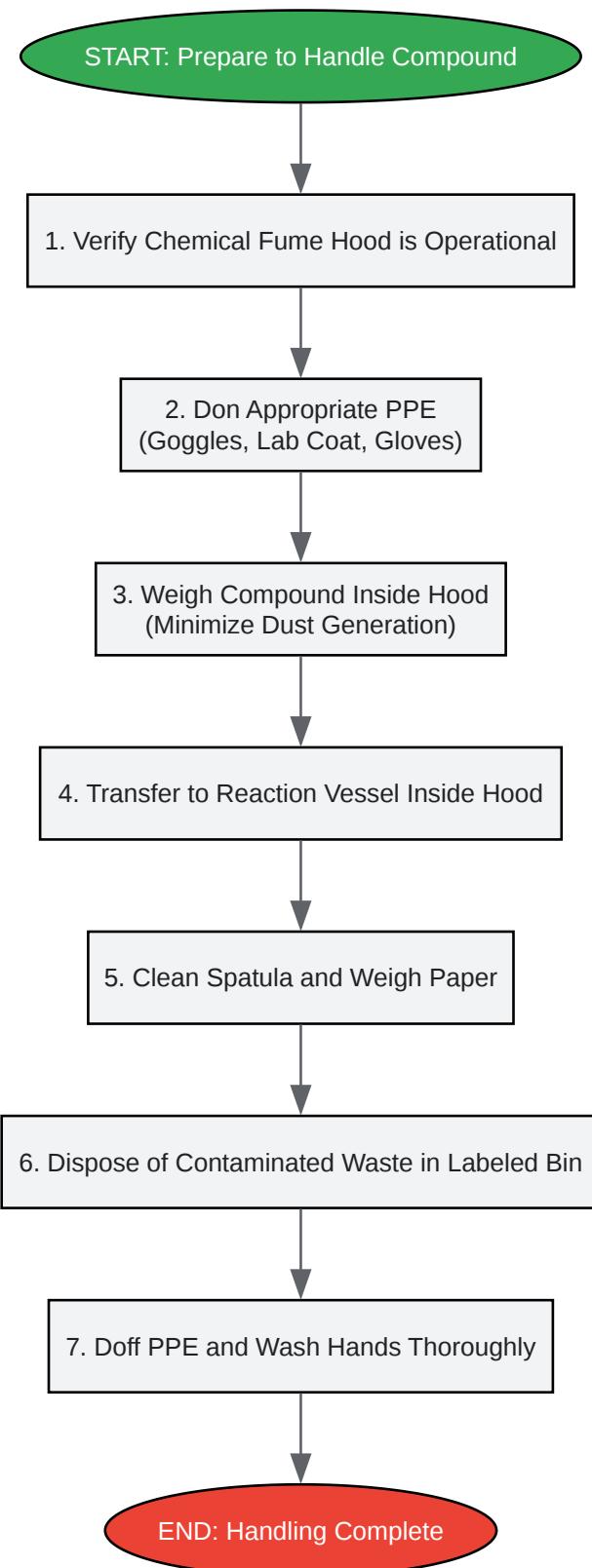


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Caption: Inferred hazard profile based on structural components.

Safe Handling Workflow

This workflow provides a step-by-step visual guide for the safe handling of **4-(Furan-3-yl)benzoic acid** in a laboratory setting.



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Caption: Step-by-step workflow for safe laboratory handling.

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